

Application Notes and Protocols: In Vitro Antimicrobial Activity of Angustifoline

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Compound of Interest		
Compound Name:	Angustifoline	
Cat. No.:	B156810	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a summary of the known in vitro antimicrobial activity of **Angustifoline** and detailed protocols for its evaluation. **Angustifoline**, a quinolizidine alkaloid found in plants of the Lupinus genus, has demonstrated potential as an antimicrobial agent.[1] [2] This document is intended to guide researchers in the further investigation of its antimicrobial properties.

Overview of Antimicrobial Activity

Angustifoline has been reported to inhibit the growth of a range of bacteria.[1] Studies on alkaloid extracts from Lupinus angustifolius, which contains **Angustifoline** as a minor component, have shown activity against both bacteria and fungi. One study demonstrated that an alkaloid extract exhibited significant inhibitory effects on Bacillus subtilis, Staphylococcus aureus, and Pseudomonas aeruginosa, with weaker activity against Escherichia coli.[3] The same extract showed moderate activity against the fungi Candida albicans and Candida krusei, with Minimum Inhibitory Concentrations (MICs) of 250 μ g/ml.[3] However, the MIC for the extract against E. coli was reported to be over 1000 μ g/ml.[3] It is important to note that these values are for a crude extract and the specific contribution of **Angustifoline** to this activity is not defined.



Further research is required to establish the precise antimicrobial spectrum and potency of purified **Angustifoline**. The following sections provide detailed protocols for determining key antimicrobial parameters.

Quantitative Data on Antimicrobial Activity

Quantitative data on the antimicrobial activity of pure **Angustifoline** is not extensively available in the public domain. The table below summarizes the available data for an alkaloid extract of Lupinus angustifolius. Researchers are encouraged to use the protocols in this document to determine the specific MIC and Minimum Bactericidal Concentration (MBC) values for purified **Angustifoline** against a broad panel of microorganisms.

Microorganism	Compound	MIC (μg/mL)	MBC (μg/mL)	Reference
Escherichia coli	L. angustifolius alkaloid extract	>1000	Not Reported	[3]
Pseudomonas aeruginosa	L. angustifolius alkaloid extract	Not specified, but showed "significant activity"	Not Reported	[3]
Bacillus subtilis	L. angustifolius alkaloid extract	Not specified, but showed "significant activity"	Not Reported	[3]
Staphylococcus aureus	L. angustifolius alkaloid extract	Not specified, but showed "significant activity"	Not Reported	[3]
Candida albicans	L. angustifolius alkaloid extract	250	Not Reported	[3]
Candida krusei	L. angustifolius alkaloid extract	250	Not Reported	[3]

Experimental Protocols

Methodological & Application





The following are detailed protocols for the in vitro evaluation of the antimicrobial activity of **Angustifoline**. These are based on established methods for antimicrobial susceptibility testing. [4][5]

This protocol determines the lowest concentration of **Angustifoline** that visibly inhibits the growth of a microorganism.

Materials:

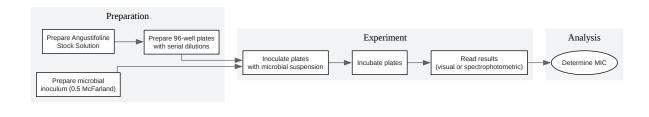
- Purified Angustifoline
- Test microorganisms (e.g., S. aureus, E. coli, P. aeruginosa, B. subtilis, C. albicans)
- Mueller-Hinton Broth (MHB) for bacteria or RPMI-1640 for fungi
- Sterile 96-well microtiter plates
- Spectrophotometer or microplate reader
- Incubator

Protocol:

- Preparation of Angustifoline Stock Solution: Prepare a stock solution of Angustifoline in a suitable solvent (e.g., DMSO, sterile water).
- · Preparation of Microtiter Plates:
 - Add 100 μL of sterile broth to all wells of a 96-well plate.
 - Add 100 μL of the Angustifoline stock solution to the first well of each row to be tested and mix.
 - \circ Perform a two-fold serial dilution by transferring 100 μ L from the first well to the second, and so on, discarding the final 100 μ L from the last well.
- Inoculum Preparation:

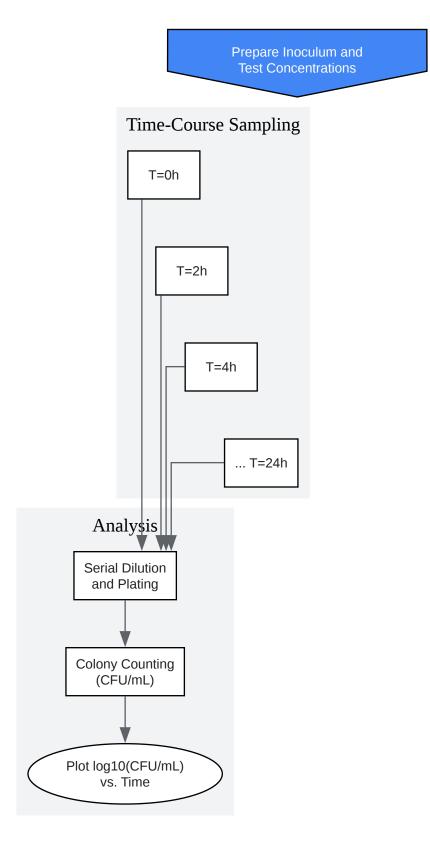


- Culture the test microorganism overnight.
- Adjust the turbidity of the microbial suspension to match a 0.5 McFarland standard (approximately 1-2 x 10^8 CFU/mL for bacteria or 1-5 x 10^6 CFU/mL for yeast).
- Dilute the adjusted inoculum in broth to achieve a final concentration of approximately 5 x
 10⁵ CFU/mL in the test wells.
- Inoculation: Add 10 μL of the diluted inoculum to each well, including a positive control (broth + inoculum) and a negative control (broth only).
- Incubation: Incubate the plates at 35-37°C for 18-24 hours for bacteria, or at 30°C for 24-48 hours for fungi.
- Reading Results: The MIC is the lowest concentration of **Angustifoline** at which no visible growth is observed.

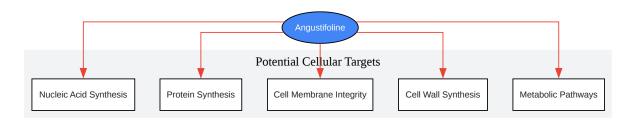












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